

# Solubility of 2-Methylbenzoate in different solvents

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Compound of Interest		
Compound Name:	2-Methylbenzoate	
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An In-depth Technical Guide to the Solubility of 2-Methylbenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-methylbenzoate** (also known as methyl o-toluate). Due to a scarcity of specific quantitative solubility data in publicly available literature, this guide summarizes the available qualitative information for **2-methylbenzoate** and includes quantitative data for the closely related compound, methyl benzoate, for comparative purposes. Furthermore, it details standardized experimental protocols for solubility determination and presents visual workflows and conceptual diagrams to aid in understanding.

# Solubility Data Qualitative Solubility of 2-Methylbenzoate

**2-Methylbenzoate** is consistently described as a colorless to pale yellow liquid.[1] Its solubility in aqueous and organic solvents is generally reported in qualitative terms.

Table 1: Qualitative Solubility of **2-Methylbenzoate** 



Solvent Class	Solubility Description	Citations
Water	Insoluble; Not miscible or difficult to mix.	[1][2][3][4][5][6]
Organic Solvents	Soluble; Miscible with common organic solvents such as ethanol and acetone.	[1][7]

# Quantitative Solubility of Methyl Benzoate (for comparison)

For the purpose of providing a quantitative reference, the solubility of the structurally similar compound methyl benzoate is presented below. Methyl benzoate lacks the methyl group at the 2-position of the benzene ring.

Table 2: Quantitative Solubility of Methyl Benzoate

Solvent	Temperature (°C)	Solubility	Citations
Water	20	2100 mg/L	[8]
Water	22.5	<0.1 g/100 mL (<1000 mg/L)	[9]
Water	25	2038 mg/L	[8]
Ethanol	Room Temperature	Soluble, Miscible	[8][10][11][12][13][14]
Ether	Room Temperature	Miscible	[8][12][13][14][15]
Methanol	Room Temperature	Soluble, Miscible	[8][12][13][14]
Glycerol	Room Temperature	Insoluble	[12][13][14]

## **Experimental Protocols for Solubility Determination**

The most reliable and widely recognized method for determining the equilibrium solubility of a compound is the shake-flask method.[16][17][18] This protocol is based on the principles outlined in OECD Guideline 105.[19]



### **Shake-Flask Method**

This method determines the saturation mass concentration of a substance in a solvent at a given temperature.

Principle: An excess amount of the solute (**2-methylbenzoate**) is agitated in the chosen solvent at a constant temperature for a prolonged period to allow the system to reach equilibrium. Subsequently, the concentration of the solute in the saturated solution is determined by a suitable analytical method.

#### Apparatus:

- Constant temperature water bath or shaker with temperature control (± 0.5°C).
- Flasks or vials with sufficient volume and tight-sealing caps.
- Centrifuge (if required for phase separation).
- Filtration system (e.g., syringe filters, compatible with the solvent and solute).
- Calibrated analytical instrumentation for concentration measurement (e.g., HPLC, UV-Vis Spectrophotometer, Gas Chromatography).
- Calibrated pH meter (for aqueous solutions).

#### Procedure:

- Preliminary Test: A preliminary test is recommended to approximate the solubility and determine the time required to reach equilibrium.[19]
- Sample Preparation: Add an excess amount of **2-methylbenzoate** to a flask containing a known volume of the solvent. The excess solid should be visibly present throughout the experiment to ensure saturation.
- Equilibration: The flasks are agitated in the constant temperature bath. The agitation should be sufficient to ensure good mixing but not so vigorous as to cause emulsification.
   Equilibration time can vary and should be determined by the preliminary test (typically 24 to



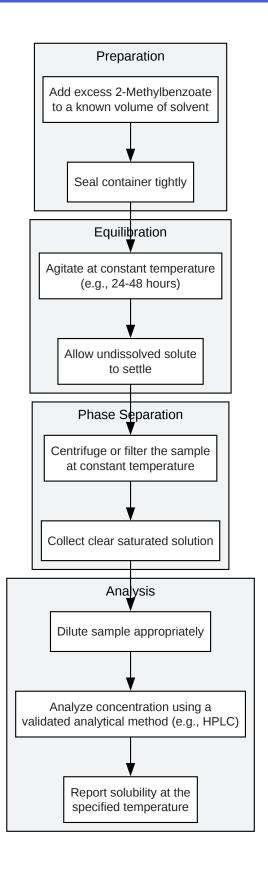
48 hours). To confirm equilibrium, samples can be taken at different time points (e.g., 24h, 48h, 72h) until the measured concentration is constant.

- Phase Separation: Once equilibrium is reached, the mixture is allowed to stand at the test
  temperature to allow undissolved material to settle. If necessary, centrifugation or filtration
  can be used to separate the saturated solution from the excess solute.[20] Care must be
  taken to perform this step at the equilibration temperature to avoid precipitation or further
  dissolution.
- Sample Analysis: An aliquot of the clear, saturated supernatant is carefully removed, diluted appropriately, and analyzed using a validated analytical method to determine the concentration of 2-methylbenzoate.[16]
- Data Reporting: The results are reported as mass per volume (e.g., g/L, mg/mL) or moles per volume (mol/L) at the specified temperature. At least three replicate determinations should be performed.

### **Visualizations**

**Experimental Workflow for Solubility Determination** 





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Caption: Experimental workflow for the shake-flask solubility determination method.



## **Factors Influencing Solubility**



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Caption: Key factors influencing the solubility of a chemical compound.

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## References

- 1. chemicalbull.com [chemicalbull.com]
- 2. echemi.com [echemi.com]
- 3. Methyl 2-methylbenzoate(89-71-4)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 4. Methyl o-toluate, 99% | Fisher Scientific [fishersci.ca]
- 5. lookchem.com [lookchem.com]
- 6. Methyl o-toluate | 89-71-4 [chemicalbook.com]
- 7. guidechem.com [guidechem.com]
- 8. Methyl Benzoate | C6H5COOCH3 | CID 7150 PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Methyl benzoate CAS#: 93-58-3 [m.chemicalbook.com]



- 10. Methyl benzoate = 98, FCC, FG 93-58-3 [sigmaaldrich.com]
- 11. Methylbenzoat | 93-58-3 [m.chemicalbook.com]
- 12. Methyl benzoate | 93-58-3 [chemicalbook.com]
- 13. Page loading... [wap.guidechem.com]
- 14. echemi.com [echemi.com]
- 15. Methyl benzoate Wikipedia [en.wikipedia.org]
- 16. lup.lub.lu.se [lup.lub.lu.se]
- 17. researchgate.net [researchgate.net]
- 18. dissolutiontech.com [dissolutiontech.com]
- 19. oecd.org [oecd.org]
- 20. pubs.acs.org [pubs.acs.org]
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